

"Tris(3-isopropylphenyl) phosphate" molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tris(3-isopropylphenyl) phosphate*

Cat. No.: *B1615467*

[Get Quote](#)

Chemical Identity of Tris(3-isopropylphenyl) phosphate

An In-depth Technical Overview for Drug Development Professionals

Tris(3-isopropylphenyl) phosphate is an organophosphate ester. While it is noted as a flame retardant, its neurotoxic potential also makes it a compound of interest in toxicological and drug development research. This guide provides the fundamental molecular and chemical properties of **Tris(3-isopropylphenyl) phosphate**, presenting the core data required for initial assessment in research and development settings.

Molecular and Chemical Properties

The essential chemical identifiers for **Tris(3-isopropylphenyl) phosphate** are summarized below. This data is foundational for any experimental design or computational modeling.

Property	Value
Molecular Formula	C ₂₇ H ₃₃ O ₄ P ^{[1][2][3][4]}
Molecular Weight	452.52 g/mol ^{[1][4]}
Monoisotopic Mass	452.21164653 Da ^{[2][3]}
CAS Number	72668-27-0 ^[1]

Structural Information

To understand the spatial arrangement and potential interactions of **Tris(3-isopropylphenyl) phosphate**, a logical diagram of its molecular formula is presented. This visualization aids in comprehending the connectivity of the constituent atoms.

Caption: Molecular graph of **Tris(3-isopropylphenyl) phosphate**.

Experimental Considerations

Due to its classification as a neurotoxic agent, all handling and experimental procedures involving **Tris(3-isopropylphenyl) phosphate** should be conducted with appropriate safety precautions in a controlled laboratory environment.[5] Standard protocols for handling organophosphates should be followed, including the use of personal protective equipment and adequate ventilation.

This document is intended for informational purposes for a technical audience and does not constitute a full safety data sheet or a comprehensive guide to all applications and toxicological properties of the compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. Tris(isopropylphenyl)phosphate | C27H33O4P | CID 33661 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Tris(isopropylphenyl) phosphate | C27H33O4P | CID 75628 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. ISOPROPYLATED TRIPHENYL PHOSPHATE - Ataman Kimya [atamanchemicals.com]
- 5. TRIS(ISOPROPYLPHENYL)PHOSPHATE | 64532-95-2 [chemicalbook.com]

- To cite this document: BenchChem. ["Tris(3-isopropylphenyl) phosphate" molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1615467#tris-3-isopropylphenyl-phosphate-molecular-weight-and-formula\]](https://www.benchchem.com/product/b1615467#tris-3-isopropylphenyl-phosphate-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com